

# 3-Fluoro-5-iodoaniline molecular structure and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Fluoro-5-iodoaniline

Cat. No.: B1302147

[Get Quote](#)

An in-depth analysis of **3-Fluoro-5-iodoaniline** reveals a substituted aromatic amine with significant applications in chemical synthesis and drug discovery. This technical guide provides a concise overview of its fundamental molecular properties.

## Molecular Data Summary

The key quantitative data for **3-Fluoro-5-iodoaniline** are summarized in the table below, providing a clear reference for researchers.

Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>5</sub> FIN	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	237.01 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Monoisotopic Mass	236.94507 Da	<a href="#">[2]</a>
CAS Number	660-49-1	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>

## Molecular Structure

The structure of **3-Fluoro-5-iodoaniline** consists of a central benzene ring. An amino group (-NH<sub>2</sub>) is attached at position 1, a fluorine atom at position 3, and an iodine atom at position 5. This specific arrangement of substituents influences the molecule's reactivity and potential for

forming intermolecular interactions. The IUPAC name for this compound is **3-fluoro-5-iodoaniline**[\[3\]](#).

Caption: Molecular structure of **3-Fluoro-5-iodoaniline**.

This document provides a summary of publicly available data. For experimental protocols and in-depth signaling pathway analysis, further literature research is recommended.

#### **Need Custom Synthesis?**

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or Request Quote Online.*

## References

- 1. [labsolu.ca](http://labsolu.ca) [labsolu.ca]
- 2. PubChemLite - 3-fluoro-5-iodoaniline (C6H5FIN) [pubchemlite.lcsb.uni.lu]
- 3. 3-Fluoro-5-iodoaniline, 96% 5 g | Buy Online | Thermo Scientific Chemicals | [thermofisher.com](http://thermofisher.com) [thermofisher.com]
- 4. 660-49-1|3-Fluoro-5-iodoaniline|BLD Pharm [bldpharm.com]
- 5. Page loading... [wap.guidechem.com]
- 6. 3-Fluoro-5-iodoaniline, 96% | Fisher Scientific [fishersci.ca]
- To cite this document: BenchChem. [3-Fluoro-5-iodoaniline molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1302147#3-fluoro-5-iodoaniline-molecular-structure-and-weight\]](https://www.benchchem.com/product/b1302147#3-fluoro-5-iodoaniline-molecular-structure-and-weight)

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)